

Application Notes and Protocols for BVT-3498 in Cell Culture Experiments

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Compound of Interest

Compound Name: BVT-3498

Cat. No.: B606433

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **BVT-3498**, a selective inhibitor of 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1), in cell culture experiments. The information is intended to guide researchers in the effective application of this compound for investigating cellular processes modulated by glucocorticoid metabolism.

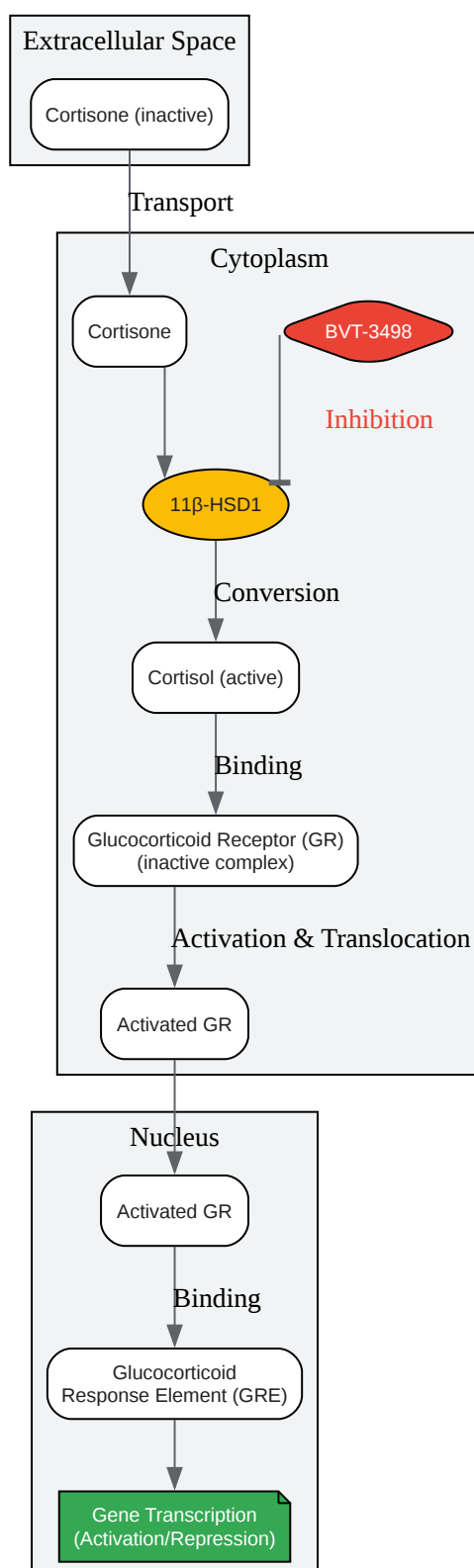
Introduction to BVT-3498

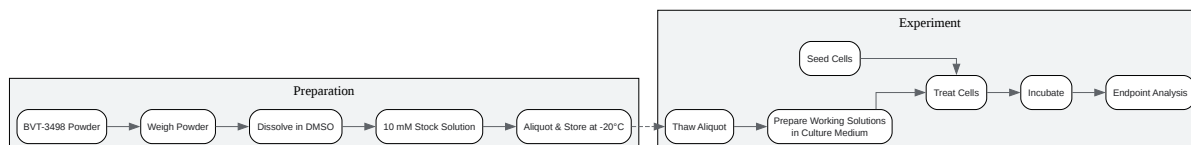
BVT-3498 is a potent and selective small molecule inhibitor of 11 β -HSD1. This enzyme plays a crucial role in the tissue-specific regulation of glucocorticoid activity by converting inactive cortisone to the active glucocorticoid, cortisol. By inhibiting 11 β -HSD1, **BVT-3498** effectively reduces intracellular cortisol levels, thereby modulating the downstream signaling pathways activated by the glucocorticoid receptor (GR). This mechanism of action makes **BVT-3498** a valuable tool for studying the role of local glucocorticoid metabolism in various physiological and pathological processes, including metabolic diseases, inflammation, and cellular differentiation.

Mechanism of Action and Signaling Pathway

The primary molecular target of **BVT-3498** is the enzyme 11 β -HSD1. In many tissues, this enzyme predominantly acts as a reductase, utilizing NADPH as a cofactor to convert cortisone into cortisol. Cortisol then binds to the cytosolic glucocorticoid receptor (GR), which is part of a multiprotein complex. Upon ligand binding, the GR translocates to the nucleus, where it acts as

a ligand-dependent transcription factor, binding to glucocorticoid response elements (GREs) in the promoter regions of target genes to either activate or repress their transcription. By inhibiting 11 β -HSD1, **BVT-3498** prevents the generation of active cortisol within the cell, thus attenuating GR-mediated gene expression.





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